

Comparing the efficiency of different photoinitiators for UV curing

Author: BenchChem Technical Support Team. **Date:** December 2025

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A Comparative Guide to Photoinitiator Efficiency in UV Curing

For researchers, scientists, and drug development professionals, the selection of an appropriate photoinitiator is a critical parameter in the formulation of UV-curable materials. The efficiency of the photoinitiator directly influences key properties of the cured product, including the speed of polymerization, the depth of cure, and the final degree of monomer-to-polymer conversion. This guide provides an objective comparison of the performance of common photoinitiators, supported by experimental data, to aid in the selection of the optimal initiator for your specific application.

Understanding Photoinitiator Mechanisms

Photoinitiators are broadly classified into two main types based on their mechanism of generating reactive species upon exposure to UV light:

- Type I Photoinitiators (α -Cleavage): These initiators undergo unimolecular bond cleavage upon absorbing UV light, directly forming free radicals that initiate polymerization.^[1] This process is typically very fast and efficient.
- Type II Photoinitiators (Hydrogen Abstraction): These initiators, in their excited state, abstract a hydrogen atom from a co-initiator (often an amine) to generate free radicals. This

bimolecular process is generally more complex and can be influenced by the concentration and reactivity of the co-initiator.

Performance Comparison of Common Photoinitiators

The efficiency of a photoinitiator is evaluated based on several key performance indicators. The following tables summarize experimental data for some of the most widely used photoinitiators.

Table 1: Degree of Conversion (%)

The degree of conversion (DC) represents the percentage of monomer double bonds that have reacted to form the polymer network. A higher DC generally corresponds to improved mechanical properties of the cured material.

Photoinitiator System	Resin System	Irradiation Time (s)	Degree of Conversion (%)	Reference
Camphorquinone (CQ) + EDAB	Methacrylate Blend	20	~60-70	[2]
TPO	Methacrylate Blend	20	>70	[2]
CQ + TPO	Methacrylate Blend	20	>70	[2]
BAPO	Dental Resin	-	Highest	[3][4]
TPO	Dental Resin	-	High	[3][4]
CQ/amine	Dental Resin	-	Lower	[3][4]
Omnirad 819	Soft Polymer Network	-	Higher (in air)	[5]
Omnirad 2022	Soft Polymer Network	-	Lower (in air)	[5]

Table 2: Depth of Cure (mm)

Depth of cure is a critical parameter for thick coatings and 3D printing applications, indicating how deep the UV light can penetrate to effectively cure the material.

Photoinitiator	Resin System	Curing Time (s)	Depth of Cure (mm)	Reference
BAPO	Dental Resin	-	3.6 ± 0.1	[3]
TPO	Dental Resin	-	3.2 ± 0.1	[3]
CQ	Dental Resin	-	Lower than BAPO/TPO	[6]
Omnirad 819	Acrylate Resin	5	~12	[7]
Omnirad TPO	Acrylate Resin	5	~10	[7]
Genocure ITX	Acrylate Resin	5	~4	[7]

Table 3: Curing Speed (Maximum Polymerization Rate)

Curing speed is a measure of how quickly the polymerization reaction proceeds. Faster curing speeds are often desirable for high-throughput applications.

Photoinitiator	Resin System	Light Intensity (mW/cm ²)	Max. Reaction Rate (min ⁻¹)	Reference
Omnirad 2022	Soft Polymer Network	20	~4.4	[5]
Omnirad 819	Soft Polymer Network	20	~2.5	[5]
Omnirad 2022	Soft Polymer Network	50	~6.2	[5]
Omnirad 819	Soft Polymer Network	50	~4.8	[5]

Experimental Protocols

The data presented in this guide is based on established experimental methodologies for characterizing the performance of photoinitiators.

Measurement of Degree of Conversion (DC) using FTIR Spectroscopy

Fourier Transform Infrared (FTIR) spectroscopy is a widely used technique to determine the degree of conversion by monitoring the decrease in the absorption band corresponding to the reactive monomer double bonds (e.g., C=C).[8][9]

Protocol:

- An uncured sample of the photocurable resin is placed on the attenuated total reflectance (ATR) crystal of the FTIR spectrometer.
- An initial IR spectrum is recorded to determine the initial peak height or area of the monomer's C=C bond absorption (typically around 1638 cm^{-1} for acrylates).
- The sample is then irradiated with a UV light source for a specified period.
- IR spectra are recorded at different time intervals during and after irradiation.
- The degree of conversion at a given time is calculated using the following formula:

$$\text{DC}(\%) = [1 - (\text{Peak Area_cured} / \text{Peak Area_uncured})] \times 100$$

Where:

- Peak Area_cured is the area of the C=C absorption peak of the cured sample.
- Peak Area_uncured is the area of the C=C absorption peak of the uncured sample.

Determination of Depth of Cure

The depth of cure can be measured using various techniques, including the scraping method as per ISO 4049 or by measuring the hardness profile.[6]

Protocol (Scraping Method):

- A cylindrical mold is filled with the photocurable resin.
- The top surface of the resin is irradiated with a UV light source for a specified time.
- After curing, the uncured resin at the bottom of the mold is removed.
- The thickness of the remaining cured portion is measured with a caliper. This thickness represents the depth of cure.

Photo-Differential Scanning Calorimetry (Photo-DSC)

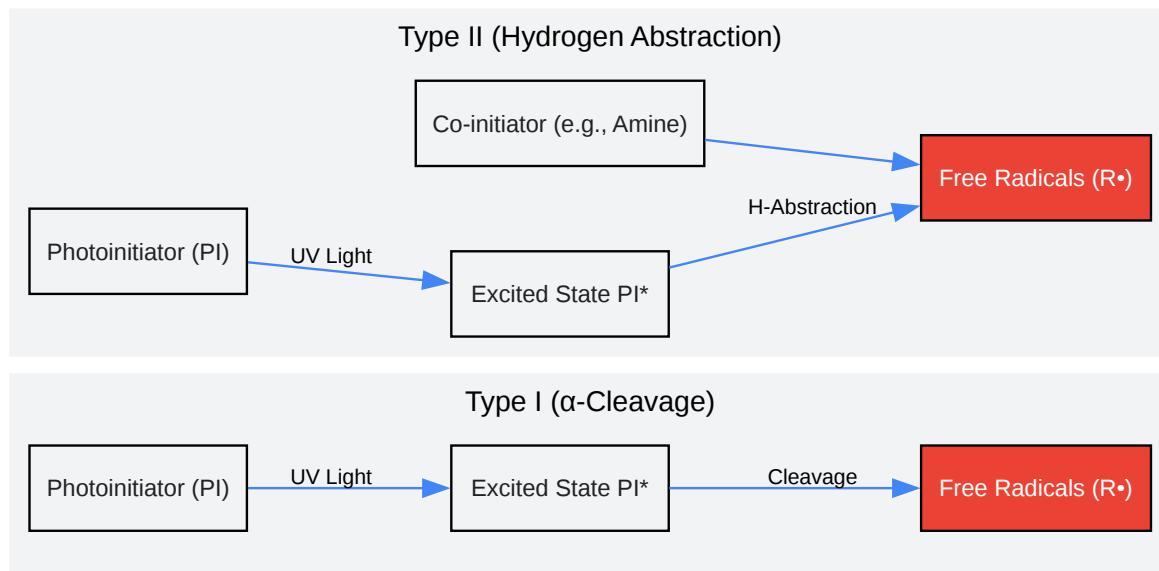
Photo-DSC is used to measure the heat flow associated with the photopolymerization reaction, providing information on the reaction kinetics and the total heat of polymerization.[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)

Protocol:

- A small, weighed sample of the liquid resin is placed in a DSC pan.
- The sample is brought to a specific isothermal temperature inside the DSC instrument.
- The sample is then exposed to UV light of a specific intensity and wavelength for a defined period.
- The DSC measures the heat released during the polymerization reaction as an exothermic peak.
- The area under the exotherm is proportional to the total heat of polymerization, which can be used to calculate the degree of conversion. The rate of heat release provides information about the curing speed.

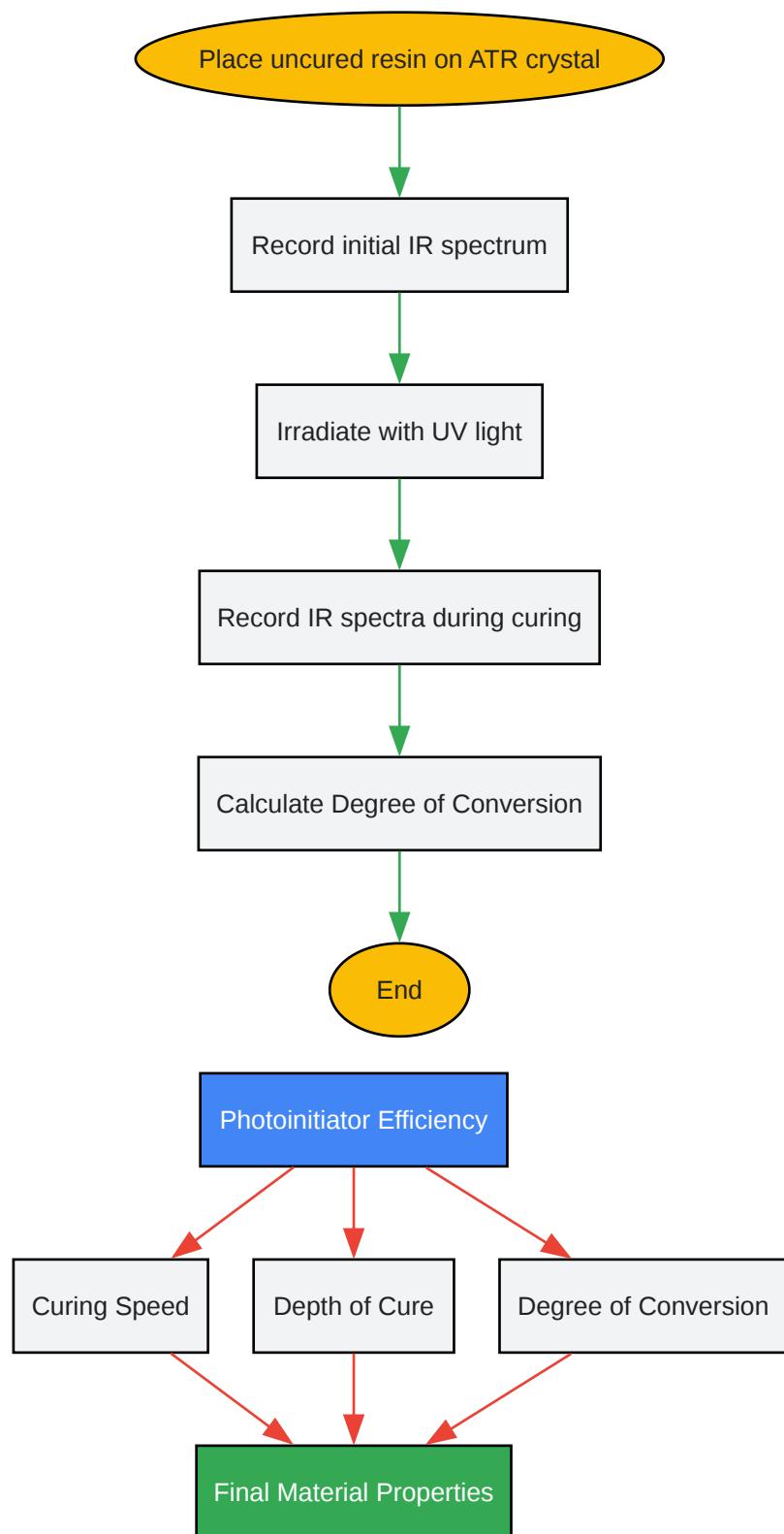
Visualizing the Processes

To further elucidate the mechanisms and workflows, the following diagrams are provided.



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Caption: Mechanisms of radical generation for Type I and Type II photoinitiators.



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- To cite this document: BenchChem. [Comparing the efficiency of different photoinitiators for UV curing]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1666686#comparing-the-efficiency-of-different-photoinitiators-for-uv-curing>

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